T-Cell Recognition of Ovalbumin Peptide 329-337: A Technical Guide

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Compound of Interest		
Compound Name:	OVA (329-337)	
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This technical guide provides an in-depth analysis of the molecular and cellular mechanisms governing the recognition of the ovalbumin (OVA) peptide 329-337 by T-cells. This peptide serves as a model antigen in immunology, offering critical insights into antigen presentation, T-cell receptor (TCR) specificity, and the ensuing signaling cascades that orchestrate an immune response.

Core Concepts in **OVA (329-337)** T-Cell Recognition

The immune recognition of the OVA peptide spanning amino acid residues 329-337 is a well-characterized process involving its presentation by Major Histocompatibility Complex (MHC) class II molecules to CD4+ T-helper cells. The core epitope, encompassing residues 329-337, is recognized by specific T-cell clones, most notably DO11.10 and OT-II.[1][2] This interaction is a cornerstone of adaptive immunity, initiating a signaling cascade that leads to T-cell activation, proliferation, and cytokine production.

The OVA peptide 323-339 can be presented by the I-Ad MHC class II molecule in at least three different binding registers.[1][2] However, T-cell clones such as DO11.10 and OT-II are specific for the C-terminal epitope with the core sequence of amino acids 329-337.[1][2][3]

Quantitative Analysis of T-Cell Responses

The cellular response to **OVA (329-337)** has been quantified through various in vitro and in vivo assays. These studies have elucidated the critical residues for TCR interaction and the functional consequences of this recognition.

Experiment	Cell Type	Peptide Variant	Endpoint Measured	Key Finding	Reference
T-cell Proliferation Assay	DO11.10 RAG-/- T-cells	Alanine-substituted peptides	Proliferation	Amino acids 331, 333, and 335 are important for the DO11.10 response.[2]	[2]
T-cell Proliferation Assay	OT-II T-cells	Alanine-substituted peptides	Proliferation	Amino acids 331, 333, and 336 are important for the OT-II response.[2]	[2]
IL-2 Secretion Assay	DO11.10 hybridoma	N-terminally truncated variants	IL-2 Release	N-terminal flanking residues are critical for stabilizing the weakly binding active register.	[4]
In vivo T-cell Expansion	BALB/c mice	Ovalbumin protein	Frequency of register-specific T-cells	T-cells specific for each of the four potential registers of OVA 323-339 can be detected after immunization. [3]	[3]

				CD146 is involved in proximal TCR signaling, and its absence leads to defective LCK and ZAP70 activation.[5]	
T-cell Activation Assay	OT-II tg T-cells	OVA 329-337 peptide	LCK and ZAP70 activation		[5]

Experimental Protocols

A detailed understanding of the experimental methodologies is crucial for interpreting the data and for the design of future studies.

T-Cell Proliferation Assay

This assay measures the proliferation of T-cells in response to antigenic stimulation.

- Cell Preparation: Isolate CD4+ T-cells from the spleens and lymph nodes of transgenic mice (e.g., DO11.10 or OT-II).

- Antigen Presenting Cells (APCs): Prepare irradiated splenocytes as APCs.

- Co-culture: Co-culture the purified T-cells with APCs in a 96-well plate.

- Peptide Stimulation: Add the OVA peptide (wild-type or variants) at a range of concentrations.

- Incubation: Incubate the cells for 72 hours.

- Proliferation Measurement: Add a radioactive tracer (e.g., [3H]thymidine) or a fluorescent dye (e.g., CFSE) to the culture for the final 18 hours of incubation. Measure the incorporation of the tracer or the dilution of the dye to quantify cell proliferation.

MHC Class II Tetramer Staining

This technique is used to identify and quantify antigen-specific T-cells.

- Cell Preparation: Obtain single-cell suspensions from lymphoid organs (e.g., spleen, lymph nodes).

- Tetramer Staining: Incubate the cells with a phycoerythrin (PE)-conjugated I-Ab/**OVA (329-337)** tetramer for 2 hours at 37°C.[6][7]

- Surface Marker Staining: Stain the cells with fluorescently labeled antibodies against cell surface markers such as CD4, CD44, and CD69.

- Flow Cytometry Analysis: Acquire the stained cells on a flow cytometer and analyze the data to determine the percentage of tetramer-positive cells within the CD4+ T-cell population.

Signaling Pathways in T-Cell Recognition

The binding of the TCR to the **OVA (329-337)**-MHC complex initiates a cascade of intracellular signaling events, leading to T-cell activation.
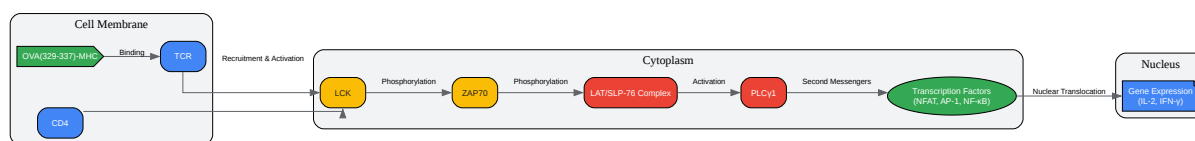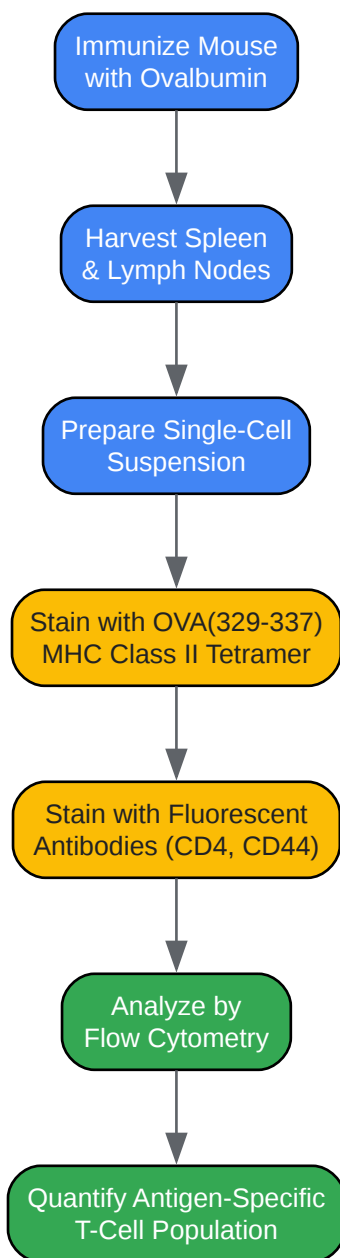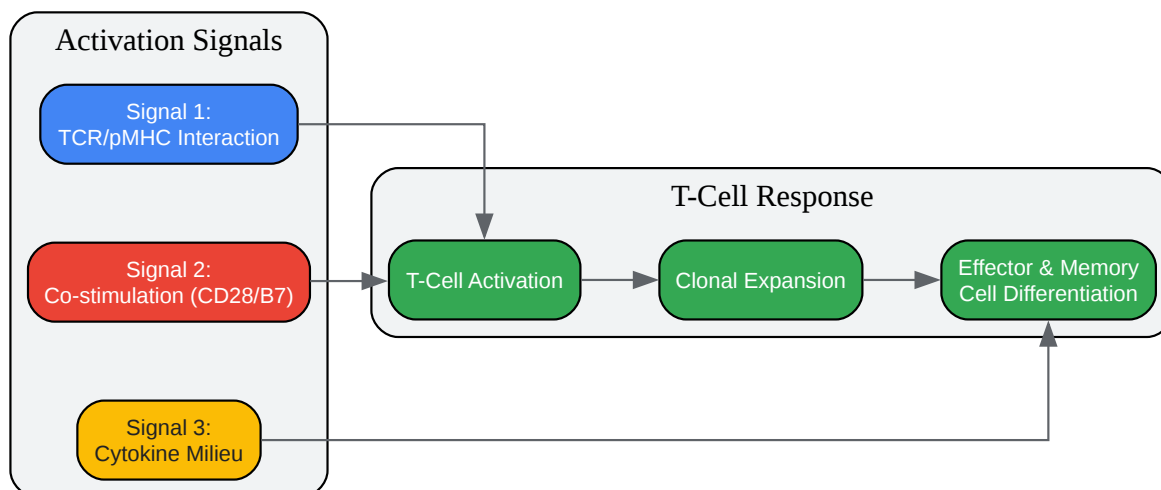

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Caption: TCR signaling cascade upon **OVA (329-337)** recognition.

Experimental Workflow for Identifying Antigen-Specific T-Cells

The following diagram illustrates a typical workflow for the identification and characterization of **OVA (329-337)**-specific T-cells from an immunized mouse.

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Immunize Mouse
with Ovalbumin

Harvest Spleen
& Lymph Nodes

Prepare Single-Cell
Suspension

Stain with OVA(329-337)
MHC Class II Tetramer

Stain with Fluorescent
Antibodies (CD4, CD44)

Analyze by
Flow Cytometry

Quantify Antigen-Specific
T-Cell Population

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